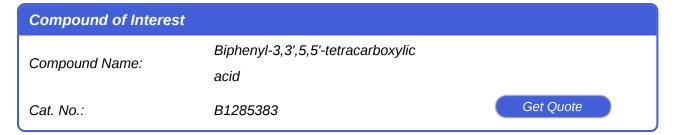


# An In-depth Technical Guide to Biphenyl-3,3',5,5'-tetracarboxylic Acid

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

#### **Overview**

Biphenyl-3,3',5,5'-tetracarboxylic acid (H<sub>4</sub>BPTC) is a polyfunctional aromatic carboxylic acid. Its rigid biphenyl core and four symmetrically placed carboxyl groups make it a significant component in the fields of supramolecular chemistry and materials science. This document provides a comprehensive overview of its chemical properties, synthesis, and primary applications, with a focus on its role as a building block for advanced materials. While some biphenyl carboxylic acid derivatives have been explored as potential therapeutic agents, the primary application of this specific molecule lies in materials science, particularly in the synthesis of Metal-Organic Frameworks (MOFs)[1][2][3].

### **Physicochemical and Spectroscopic Properties**

**Biphenyl-3,3',5,5'-tetracarboxylic acid** is a white, crystalline solid under standard conditions[4][5]. It exhibits high thermal stability, with a melting point recorded above 400°C[4] [6][7]. Its solubility is limited in water but is higher in certain organic solvents such as dimethyl sulfoxide (DMSO)[4]. The predicted pKa of 3.06±0.10 suggests it is a strong organic acid[4].

#### **Quantitative Physicochemical Data**



The core physicochemical properties of **Biphenyl-3,3',5,5'-tetracarboxylic acid** are summarized in the table below for quick reference.

Property	Value	Source(s)
Molecular Formula	C16H10O8	[4][6][7][8]
Molecular Weight	330.25 g/mol	[4][6][7]
Appearance	White solid	[4][5]
Melting Point	>400°C	[4][6][7]
Boiling Point	772.3 ± 60.0 °C (Predicted)	[4][6]
Density	1.612 ± 0.06 g/cm <sup>3</sup> (Predicted)	[4][6]
рКа	3.06 ± 0.10 (Predicted)	[4]
Storage Condition	Sealed in a dry place at room temperature	[4][9]

### **Spectroscopic and Crystallographic Data**

Spectroscopic analysis is crucial for the identification and characterization of **Biphenyl-3,3',5,5'-tetracarboxylic acid**. Key data from Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and X-ray crystallography are detailed below.



Analysis Type	Data	Source(s)
<sup>1</sup> H-NMR (400 MHz, DMSO-d <sub>6</sub> )	$\delta$ = 8.44 (d, 4H, J = 1.5 Hz), 8.53 (t, 2H, J = 1.5 Hz), 13.48 (bs, 4H)	[5][6]
<sup>13</sup> C-NMR (100 MHz, DMSO-d <sub>6</sub> )	δ = 129.5, 131.4, 132.3, 139.2, 166.3	[5][6]
Mass Spec. (EI)	m/z (%): 330 [M+] (100), 313 (40), 285 (15), 240 (5)	[5][6]
Mass Spec. (ESI)	[M-H] <sup>-</sup> calcd for C <sub>16</sub> H <sub>9</sub> O <sub>8</sub> : 329.04; Found: 329.03	[10]
Crystal Structure	Monoclinic, P21/c. Forms a supramolecular assembly of interpenetrating corrugated sheets.	[11]

## **Experimental Protocols**

The synthesis of **Biphenyl-3,3',5,5'-tetracarboxylic acid** can be achieved through several routes. The most common methods involve the hydrolysis of its ester precursor or the oxidation of an alkyl-substituted biphenyl.

### Synthesis via Hydrolysis

This protocol involves the saponification of a tetra-esterified biphenyl precursor.

#### Materials:

- 3,3',5,5'-tetrakis(methoxycarbonyl)biphenyl (1 equivalent)
- Sodium Hydroxide (NaOH) (16 equivalents)
- Tetrahydrofuran (THF)
- Deionized Water



• 50% Sulfuric Acid (H<sub>2</sub>SO<sub>4</sub>)

#### Procedure:

- A mixture of 3,3',5,5'-tetrakis(methoxycarbonyl)biphenyl (e.g., 0.96 g, 2.5 mmol) is dissolved in a solution of water (40 mL) and THF (40 mL).[5][6]
- NaOH (e.g., 1.6 g, 40 mmol) is added to the mixture, which is then heated to reflux for 1 hour.[5][6]
- The organic solvent (THF) is subsequently removed by evaporation under reduced pressure. [5][6]
- The remaining aqueous solution is heated to reflux for an additional 4 hours to ensure complete hydrolysis.[5][6]
- After cooling the reaction mixture to room temperature, it is acidified with 50% H<sub>2</sub>SO<sub>4</sub> until precipitation of the product is complete.[5][6]
- The resulting white precipitate is collected by filtration, washed with water, and dried to yield **Biphenyl-3,3',5,5'-tetracarboxylic acid**.[5][6] The reported yield for this method is 89%.[5]

### **Synthesis via Oxidation**

This protocol utilizes a strong oxidizing agent to convert methyl groups on the biphenyl core to carboxylic acids.

#### Materials:

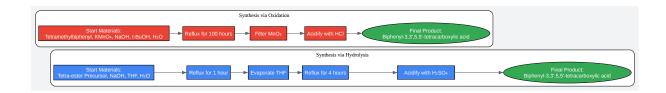
- 3,3',5,5'-tetramethylbiphenyl (1 equivalent)
- Potassium Permanganate (KMnO<sub>4</sub>)
- Sodium Hydroxide (NaOH)
- tert-butanol
- · Deionized Water



Hydrochloric Acid (HCl)

#### Procedure:

- 3,3',5,5'-tetramethylbiphenyl is oxidized using KMnO<sub>4</sub> in a solvent mixture of tert-butanol and water containing NaOH.[10][11]
- One specific protocol involves treating 3,3',5,5'-tetramethylbiphenyl (0.6 g, 2.9 mmol) in water (125 ml) with KMnO<sub>4</sub> (3.6 g, 22.8 mmol) and heating under reflux for 100 hours.[11]
- Following the reaction, the mixture is filtered to remove manganese dioxide.[11]
- The filtrate is then acidified with aqueous HCl to precipitate the product.[11]
- The product is collected via filtration and can be further purified if necessary. A reported yield for a similar oxidation method is 50.6%.[10]



Click to download full resolution via product page

Caption: Comparative workflows for the synthesis of Biphenyl-3,3',5,5'-tetracarboxylic acid.

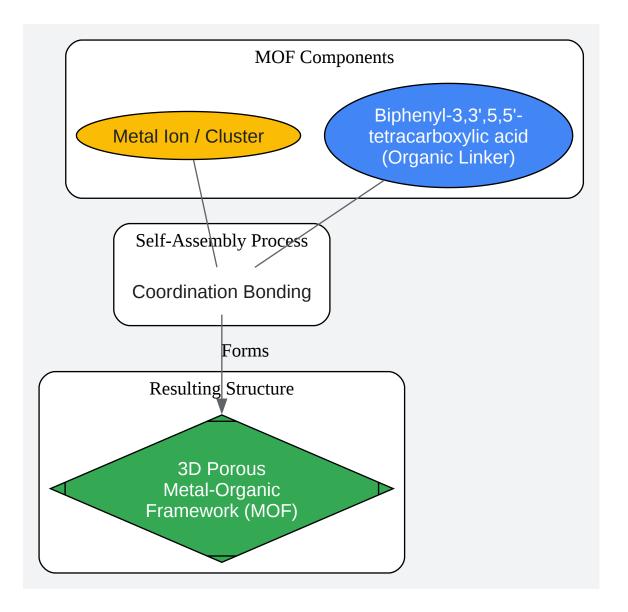
# **Applications in Materials Science**

The primary application of **Biphenyl-3,3',5,5'-tetracarboxylic acid** is as an organic linker or ligand in the construction of Metal-Organic Frameworks (MOFs)[4]. MOFs are a class of



crystalline porous materials consisting of metal ions or clusters coordinated to organic ligands. The specific geometry of H<sub>4</sub>BPTC, with its four carboxylate groups extending in a tetrahedral fashion from the biphenyl core, allows for the formation of robust, three-dimensional porous networks.

These MOFs, such as CPF-1, NOTT-100, and SNU-M11, exhibit high surface areas and tunable pore sizes, making them suitable for applications in selective gas storage and separation[10]. The compound itself also possesses luminescent properties, with a reported emission band maximum at 405 nm, which can be imparted to the resulting MOF structures.



Click to download full resolution via product page

**Caption:** Logical relationship of components forming a Metal-Organic Framework (MOF).



### Safety and Handling

**Biphenyl-3,3',5,5'-tetracarboxylic acid** is classified as hazardous to the aquatic environment. [7][8]

- GHS Hazard Statement: H400 Very toxic to aquatic life[7][8].
- Precautionary Statements: P273 Avoid release to the environment; P391 Collect spillage;
  P501 Dispose of contents/container to an approved waste disposal plant[8].

Handling Procedures: Standard laboratory safety protocols should be followed. This includes using personal protective equipment (PPE) such as safety glasses, gloves, and a lab coat.[12] Handling should occur in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.[12][13] Avoid contact with skin and eyes.[9][13] In case of contact, rinse the affected area thoroughly with water.[9] For spills, the material can be gently swept up or collected with a wet cloth and placed in a suitable container for disposal[9].

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

#### References

- 1. Discovery of Novel Biphenyl Carboxylic Acid Derivatives as Potent URAT1 Inhibitors [mdpi.com]
- 2. ajgreenchem.com [ajgreenchem.com]
- 3. Biphenyl-3,3',5,5'-tetracarboxylic acid CD Bioparticles [cd-bioparticles.net]
- 4. chembk.com [chembk.com]
- 5. Biphenyl-3,3',5,5'-tetracarboxylic acid | 4371-28-2 [chemicalbook.com]
- 6. Biphenyl-3,3',5,5'-tetracarboxylic acid CAS#: 4371-28-2 [m.chemicalbook.com]
- 7. 3,3',5,5'-联苯四羧酸 | Sigma-Aldrich [sigmaaldrich.com]
- 8. Biphenyl-3,3',5,5'-tetracarboxylic Acid | C16H10O8 | CID 15840397 PubChem [pubchem.ncbi.nlm.nih.gov]



- 9. ruixibiotech.com [ruixibiotech.com]
- 10. rsc.org [rsc.org]
- 11. researchgate.net [researchgate.net]
- 12. fishersci.com [fishersci.com]
- 13. dl.novachem.com.au [dl.novachem.com.au]
- To cite this document: BenchChem. [An In-depth Technical Guide to Biphenyl-3,3',5,5'-tetracarboxylic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1285383#biphenyl-3-3-5-5-tetracarboxylic-acid-chemical-properties]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

### BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com